

physical and chemical properties of N-Nitrosodiisobutylamine-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: N-Nitrosodiisobutylamine-d4

Cat. No.: B15136746

[Get Quote](#)

An In-depth Technical Guide to N-Nitrosodiisobutylamine-d4

This guide provides a comprehensive overview of the physical and chemical properties of **N-Nitrosodiisobutylamine-d4**, tailored for researchers, scientists, and professionals in drug development. It includes key data, general experimental protocols, and conceptual diagrams to illustrate its application and biological significance.

Core Physical and Chemical Properties

N-Nitrosodiisobutylamine-d4 is the deuterated form of N-Nitrosodiisobutylamine, a nitrosamine compound recognized for its carcinogenic effects.^{[1][2]} The deuterium labeling makes it a valuable internal standard for quantitative analysis in various research and development applications.^[3]

General and Chemical Data

The following table summarizes the primary chemical identifiers and properties of **N-Nitrosodiisobutylamine-d4**.

Property	Value	Citations
Chemical Name	N,N-Bis(2-methylpropyl-1,1-d2)nitrous amide	
Synonyms	2-Methyl-N-(2-methylpropyl)-N-nitroso-1-propanamine-d4; Diisobutyl nitrosamine-d4; N,N-Diisobutyl nitrosamine-d4; N-Nitroso-di-iso-butylamine-d4	[1][4]
Molecular Formula	C ₈ H ₁₄ D ₄ N ₂ O	[1][3]
Molecular Weight	162.27 g/mol	[1][3]
CAS Number	1794897-96-3	[1][3][5]
Appearance	Neat; Clear Brown Oil	[1][4]
Purity	>95% (by GC)	[6]

Physical Properties (Data based on non-deuterated analog)

Detailed physical property data for the deuterated compound is limited. The following table presents data for the non-deuterated analog, N-Nitrosodiisobutylamine (CAS: 997-95-5), which serves as a close proxy.

Property	Value	Citations
Boiling Point	237.7 ± 9.0 °C at 760 mmHg	[7][8][9]
Density	0.92 ± 0.1 g/cm ³ at 20 °C	[7][9]
Flash Point	97.5 °C	[8]
Vapor Pressure	0.04 mmHg	[10]
Refractive Index	1.458 (Estimate)	[8]
Solubility	Slightly soluble in Chloroform, Ethyl Acetate, Methanol	[7]

Handling and Storage

Proper handling and storage are critical for maintaining the integrity of the compound and ensuring laboratory safety.

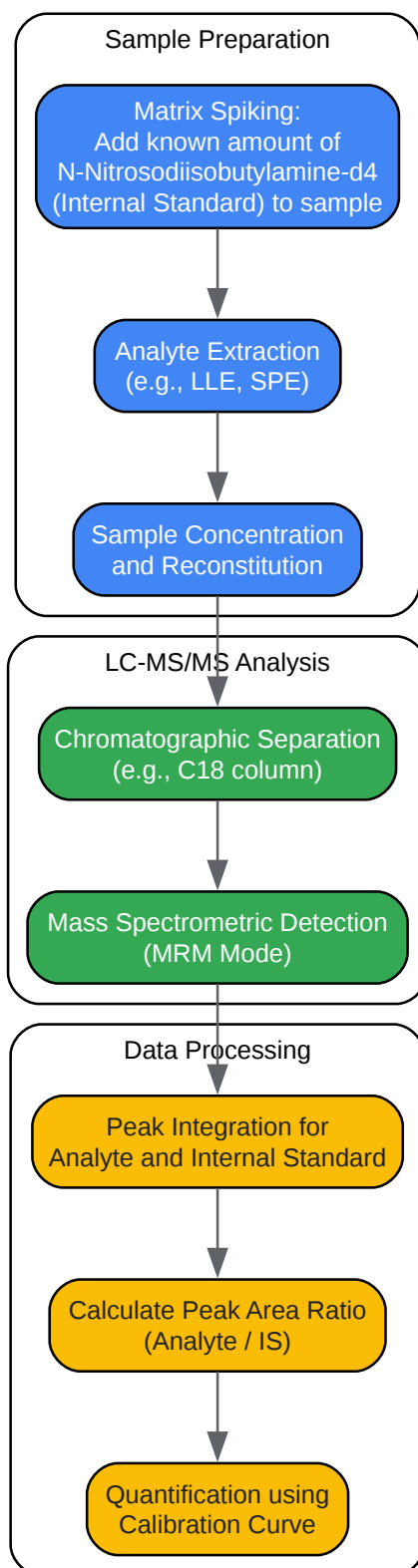
Condition	Recommendation	Citations
Storage Temperature	Refrigerator (2-8°C) or Freezer (-20°C)	[3] [4] [6]
Storage Conditions	Store in an amber vial under an inert atmosphere.	[4] [7]
Shipping Conditions	Shipped at ambient temperature.	[4] [11]

Experimental Protocols and Applications

N-Nitrosodiisobutylamine-d4 is primarily utilized as an internal standard in analytical chemistry, particularly for mass spectrometry-based quantification of its non-deuterated counterpart in complex matrices.

General Workflow for Quantitative Analysis by LC-MS/MS

The use of a stable isotope-labeled internal standard is the gold standard for quantitative mass spectrometry as it corrects for variations in sample preparation and instrument response. The workflow below illustrates a typical application.



[Click to download full resolution via product page](#)

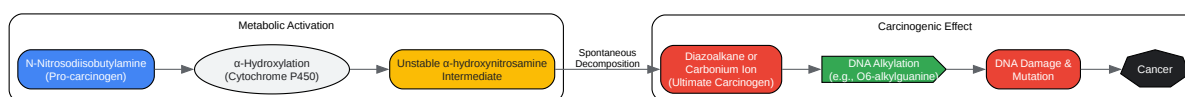
Caption: General workflow for using **N-Nitrosodiisobutylamine-d4** as an internal standard.

Toxicological Profile and Biological Relevance

N-nitroso compounds are a class of chemicals known for their carcinogenic potential.[1][12] While specific metabolic pathways for N-Nitrosodiisobutylamine are not detailed in the provided results, the general mechanism of action for carcinogenic nitrosamines is well-established and involves metabolic activation to highly reactive intermediates that can damage DNA.

Conceptual Pathway of Nitrosamine Carcinogenesis

The diagram below illustrates the generally accepted bioactivation pathway for nitrosamines, leading to their carcinogenic effects. This is a conceptual representation and not specific to the iso-butyl form.



[Click to download full resolution via product page](#)

Caption: Conceptual pathway of nitrosamine bioactivation and its carcinogenic effect.

Safety and Hazard Information

N-nitrosamines as a class are considered potent carcinogens and should be handled with extreme care.[12] The non-deuterated analog is harmful if swallowed and may cause skin and eye irritation.[10][12] Users must refer to the specific Safety Data Sheet (SDS) for **N-Nitrosodiisobutylamine-d4** before handling and use appropriate personal protective equipment (PPE) in a controlled laboratory setting.[3]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cymitquimica.com [cymitquimica.com]
- 2. scbt.com [scbt.com]
- 3. clearsynth.com [clearsynth.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. N-Nitroso Diisobutylamine-d4 - CAS - 1794897-96-3 | Axios Research [axios-research.com]
- 6. N-Nitrosodiisobutylamine-d4 | LGC Standards [lgcstandards.com]
- 7. N-NITROSODIISOBUTYLAMINE CAS#: 997-95-5 [m.chemicalbook.com]
- 8. Page loading... [wap.guidechem.com]
- 9. N-NITROSODIISOBUTYLAMINE | 997-95-5 [amp.chemicalbook.com]
- 10. N-Nitrosodiisobutylamine | C₈H₁₈N₂O | CID 13829 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. medchemexpress.com [medchemexpress.com]
- 12. datasheets.scbt.com [datasheets.scbt.com]
- To cite this document: BenchChem. [physical and chemical properties of N-Nitrosodiisobutylamine-d4]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15136746#physical-and-chemical-properties-of-n-nitrosodiisobutylamine-d4]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com